

# "tert-Butyl (2-morpholino-2-oxoethyl)carbamate"

## CAS number 123387-72-4

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### Compound of Interest

Compound Name: *tert-Butyl (2-morpholino-2-oxoethyl)carbamate*

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## Technical Guide: tert-Butyl methyl(2-oxoethyl)carbamate

CAS Number: 123387-72-4

**Abstract:** This technical guide provides a comprehensive overview of tert-Butyl methyl(2-oxoethyl)carbamate, a key intermediate in organic and medicinal chemistry. The document details the compound's physicochemical properties, provides a thorough experimental protocol for its synthesis, and discusses its significant applications, particularly in the development of enzyme inhibitors. Safety and handling protocols are also outlined. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Introduction

tert-Butyl methyl(2-oxoethyl)carbamate, also known by its synonym N-Boc-(methyamino)acetaldehyde, is a valuable bifunctional molecule utilized as a building block in complex organic synthesis. Its structure incorporates a reactive aldehyde group and a tert-butoxycarbonyl (Boc) protected secondary amine. This arrangement allows for selective chemical transformations, making it a crucial component in the synthesis of various pharmaceutical agents and research compounds.

Notably, this compound, identified by CAS number 123387-72-4, is a key reactant in the preparation of benzo[d]imidazole inhibitors targeting Coactivator-associated Arginine Methyltransferase 1 (CARM1), an enzyme implicated in several human cancers.<sup>[1][2]</sup> The ability to introduce a protected N-methylglycinal motif makes it particularly useful for constructing specific pharmacophores.

Note on Nomenclature: The CAS number 123387-72-4 is unequivocally linked in chemical databases to "tert-Butyl methyl(2-oxoethyl)carbamate" and its synonym "N-Boc-(methylamino)acetaldehyde". This guide will focus on the technical data associated with this specific molecule.

## Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and spectroscopic properties of tert-Butyl methyl(2-oxoethyl)carbamate is provided below. This data is essential for its handling, characterization, and use in chemical reactions.

Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>15</sub> NO <sub>3</sub>	<sup>[3][4]</sup>
Molecular Weight	173.21 g/mol	<sup>[4]</sup>
Appearance	Colorless to light yellow clear liquid	<sup>[1][3]</sup>
Boiling Point	218.2 ± 19.0 °C (Predicted)	<sup>[1][5]</sup>
Density	1.026 g/mL	<sup>[1][5]</sup>
Refractive Index	1.440	<sup>[1][5]</sup>
Solubility	Slightly miscible with water. Soluble in common organic solvents like dichloromethane.	<sup>[1]</sup>
Storage Temperature	Inert atmosphere, Store in freezer, under -20°C	<sup>[1][5]</sup>
Mass Spectrum (GC-MS)	m/z 174 (M+1)	<sup>[1]</sup>

## Experimental Protocols

### Synthesis of tert-Butyl methyl(2-oxoethyl)carbamate

This protocol details the synthesis of tert-Butyl methyl(2-oxoethyl)carbamate from 2-(N-Boc-methylamino)ethanol via oxidation with Dess-Martin periodontane.[1]

Materials:

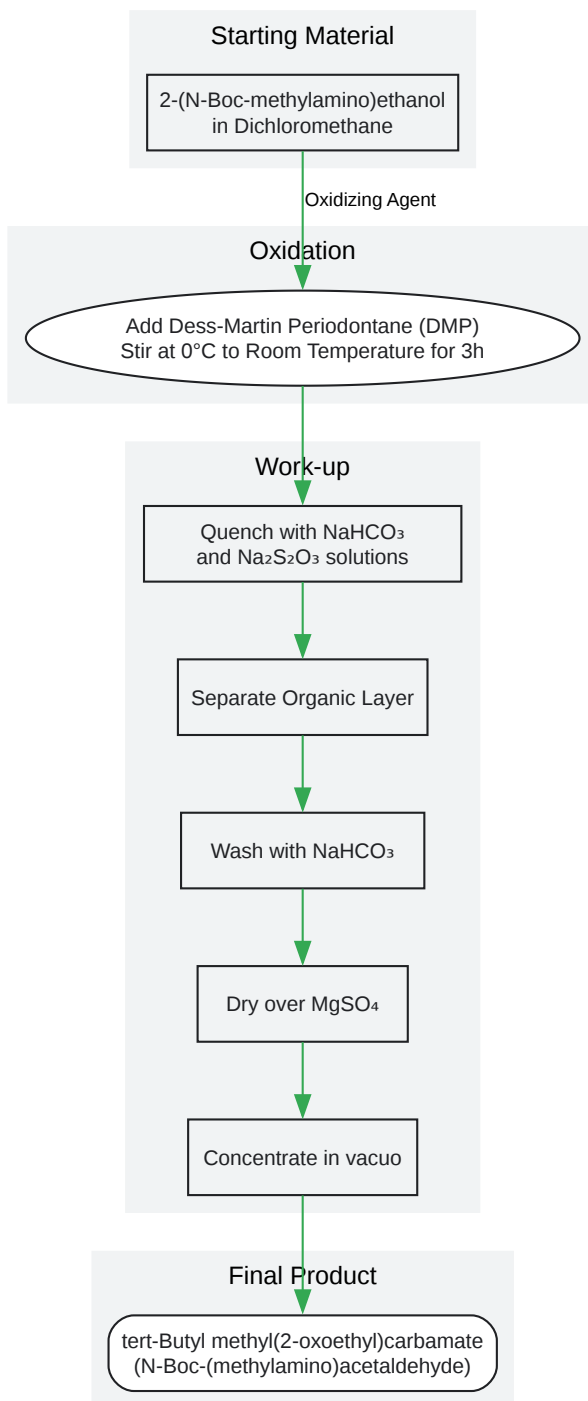
- 2-(N-Boc-methylamino)ethanol
- Dess-Martin periodontane (DMP)
- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Saturated aqueous sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ) solution
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask
- Magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 2-(N-Boc-methylamino)ethanol (1.0 eq, e.g., 8.8 g, 50 mmol) in dichloromethane. Cool the solution to 0 °C using an ice bath.
- Oxidation: While stirring, add Dess-Martin periodontane (1.04 eq, e.g., 22 g, 52 mmol) to the solution in portions.

- **Reaction Progression:** Allow the reaction mixture to warm to room temperature naturally and continue stirring for 3 hours. Monitor the reaction progress by a suitable method (e.g., TLC).
- **Quenching:** Upon completion, add saturated aqueous sodium bicarbonate solution followed by saturated aqueous sodium thiosulfate solution to the reaction mixture. Stir vigorously for 30 minutes to quench the excess DMP.
- **Work-up:** Transfer the mixture to a separatory funnel. Separate the organic phase. Wash the organic layer with saturated sodium bicarbonate solution.
- **Drying and Concentration:** Dry the organic phase over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Product:** The resulting product is tert-Butyl methyl(2-oxoethyl)carbamate, which can be obtained in quantitative yield.<sup>[1]</sup> The product can be analyzed by GC-MS to confirm its identity (expected m/z 174 [M+1]).<sup>[1]</sup>

## Synthesis Workflow for tert-Butyl methyl(2-oxoethyl)carbamate

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Synthesis of tert-Butyl methyl(2-oxoethyl)carbamate.

## Applications in Drug Development

### Intermediate in the Synthesis of CARM1 Inhibitors

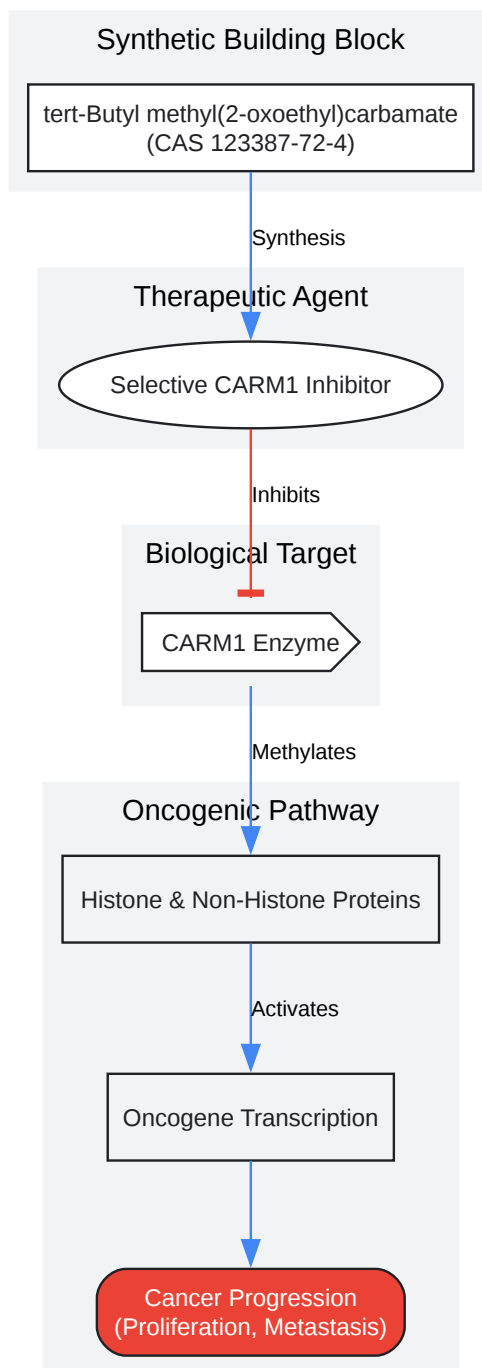
A primary application of tert-Butyl methyl(2-oxoethyl)carbamate is its role as a precursor in the synthesis of selective, small-molecule inhibitors of Coactivator-associated Arginine Methyltransferase 1 (CARM1).<sup>[2]</sup> CARM1 is an enzyme that plays a crucial role in various cellular processes, including transcriptional regulation, and its overexpression is linked to several cancers, such as breast and prostate cancer.<sup>[2]</sup>

The aldehyde functionality of N-Boc-(methylamino)acetaldehyde is utilized in condensation reactions with other intermediates to construct the core scaffold of these inhibitors. The Boc-protecting group allows for the controlled, stepwise assembly of the final molecule, being removed in a later synthetic step to reveal the secondary amine.

### The Role of CARM1 in Cancer Signaling

CARM1 is a protein arginine methyltransferase (PRMT) that methylates both histone and non-histone proteins, thereby regulating gene expression.<sup>[2]</sup> In many cancers, CARM1 acts as a transcriptional coactivator for oncogenic pathways. By methylating key proteins, it can enhance the expression of genes that promote cell proliferation, survival, and metastasis. Therefore, inhibiting the activity of CARM1 is a promising therapeutic strategy for cancer treatment. The development of potent and selective CARM1 inhibitors, facilitated by reagents like tert-Butyl methyl(2-oxoethyl)carbamate, is an active area of research in oncology.<sup>[6]</sup>

## Role of CARM1 in Cancer and its Inhibition

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CARM1 signaling pathway and point of inhibition.

## Safety and Handling

tert-Butyl methyl(2-oxoethyl)carbamate should be handled by trained professionals in a well-ventilated area, following standard laboratory safety procedures.

- Personal Protective Equipment (PPE): Wear suitable protective clothing, chemical-resistant gloves, and safety goggles with side-shields.
- Handling: Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Use non-sparking tools and prevent fire caused by electrostatic discharge.<sup>[5]</sup>
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. For long-term storage, it is recommended to keep it in a freezer at -20°C under an inert atmosphere.<sup>[1][5]</sup>
- First Aid Measures:
  - If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen.
  - In case of Skin Contact: Wash off with plenty of water.
  - In case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
  - If Swallowed: Rinse mouth. Get medical attention if you feel unwell.

## Conclusion

tert-Butyl methyl(2-oxoethyl)carbamate (CAS 123387-72-4) is a versatile and important building block in modern organic synthesis. Its utility is particularly highlighted in the field of medicinal chemistry for the creation of targeted therapeutics, such as CARM1 inhibitors. This guide provides essential technical information to support its safe and effective use in research and development settings.

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